

An In-depth Technical Guide on the Physical Properties of 4-Bromoacetophenone Oxime

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Compound of Interest

Compound Name: 4-Bromoacetophenone oxime

Cat. No.: B16142808

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This guide provides a comprehensive overview of the key physical properties of **4-bromoacetophenone oxime**, a compound of interest in organic synthesis and drug development. The following sections detail its melting point and solubility characteristics, supplemented by experimental protocols and a logical workflow for property determination.

Core Physical Properties

4-Bromoacetophenone oxime, with the chemical formula C_8H_8BrNO , is an organic compound recognized for its role as an intermediate in various chemical syntheses.^[1] Its physical properties are crucial for its handling, application, and the development of new synthetic methodologies.

Melting Point

The melting point of **4-bromoacetophenone oxime** is a key indicator of its purity. The presence of E and Z stereoisomers, arising from the C=N double bond of the oxime functional group, results in different melting point ranges. The E-isomer generally exhibits a higher melting point due to more favorable intermolecular hydrogen bonding in the crystalline state.^[1]

A general melting point for **4-bromoacetophenone oxime** is reported to be in the range of 108 to 110 °C.[1] More specific values for the isomers are also available:

- E-isomer: 119-121°C[1]
- Z-isomer: 112-115°C[1]

Property	Value (°C)
General Range	108 - 110
E-isomer	119 - 121
Z-isomer	112 - 115

Solubility Profile

The solubility of a compound is fundamental to its application in solution-phase reactions and biological assays. **4-Bromoacetophenone oxime** is reported to be soluble in polar solvents such as methanol.[1]

While specific quantitative solubility data is not readily available in the provided search results, the solubility of the parent compound, 4'-bromoacetophenone, can offer some insight. 4'-Bromoacetophenone has low solubility in polar solvents like water and is more soluble in non-polar or weakly polar solvents such as chloroform, toluene, and dichloromethane.[2] The introduction of the oxime group in **4-bromoacetophenone oxime** increases the molecule's polarity, which is consistent with its observed solubility in polar solvents like methanol.[1]

Solvent Type	Solubility Description
Polar Solvents	Soluble in methanol.[1] Based on the structure of the related compound 4'-bromoacetophenone, which has low solubility in water, the oxime is expected to have limited but potentially higher aqueous solubility due to the polar oxime group.[2]
Non-polar Solvents	While not explicitly stated for the oxime, the precursor 4'-bromoacetophenone is soluble in solvents like chloroform, toluene, and dichloromethane, suggesting the oxime may also exhibit solubility in these solvents.[2]

Experimental Protocols

The following are generalized experimental methodologies for the determination of the physical properties of **4-bromoacetophenone oxime**.

Melting Point Determination

Objective: To determine the melting point range of a solid sample of **4-bromoacetophenone oxime**.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes
- Mortar and pestle
- Spatula
- Sample of **4-bromoacetophenone oxime**

Procedure:

- Ensure the sample of **4-bromoacetophenone oxime** is dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm. This is achieved by tapping the sealed end of the capillary tube on a hard surface.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Set the heating rate to a rapid setting initially to approach the expected melting point.
- Once the temperature is within 15-20°C of the expected melting point (approximately 108°C), reduce the heating rate to 1-2°C per minute to ensure thermal equilibrium.
- Observe the sample closely through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has completely melted (the end of the melting range).
- Repeat the measurement with a fresh sample to ensure accuracy.

Solubility Determination (Qualitative)

Objective: To qualitatively assess the solubility of **4-bromoacetophenone oxime** in various solvents.

Materials:

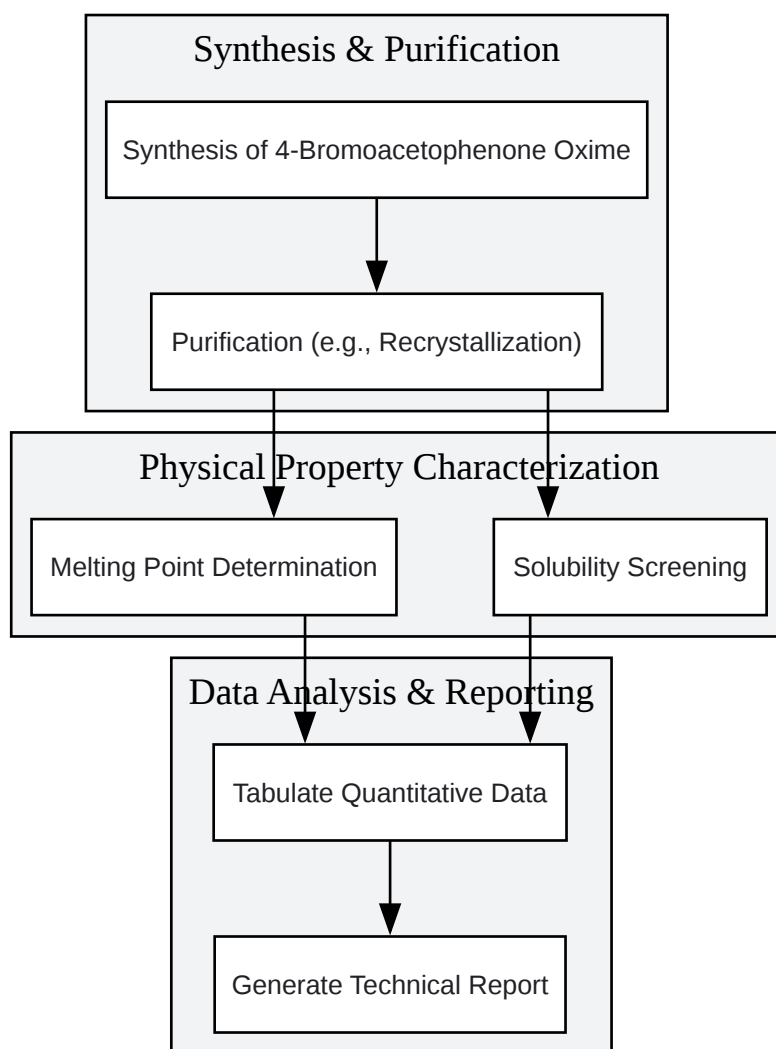
- Sample of **4-bromoacetophenone oxime**
- A selection of solvents (e.g., water, methanol, ethanol, acetone, dichloromethane, toluene)
- Test tubes and a test tube rack
- Spatula
- Vortex mixer (optional)

Procedure:

- Label a series of test tubes, one for each solvent to be tested.
- Add approximately 10-20 mg of **4-bromoacetophenone oxime** to each test tube.
- To the first test tube, add the first solvent dropwise, starting with 1 mL.
- Agitate the mixture by flicking the test tube or using a vortex mixer for approximately 30 seconds.
- Observe the mixture to see if the solid has dissolved.
- If the solid has not dissolved, continue to add the solvent in 1 mL increments, agitating after each addition, up to a total volume of 5 mL.
- Record your observations as "soluble," "sparingly soluble," or "insoluble" for each solvent.
- Repeat steps 3-7 for each of the selected solvents.

Logical Workflow Visualization

The following diagram illustrates a logical workflow for the characterization of the physical properties of a synthesized chemical compound like **4-bromoacetophenone oxime**.



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Caption: Workflow for Physical Property Characterization.

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References

- 1. Buy 1-(4-Bromophenyl)ethanone oxime [smolecule.com]

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